

# Physicochemical Properties & Hazard Profile

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: 3-Bromocamphor

CAS No.: 76-29-9

Cat. No.: B185472

Get Quote

Before executing any operational protocol, it is critical to understand the material's physical state and hazard classifications. **3-Bromocamphor** is a stable but reactive crystalline solid that poses acute irritation risks to biological tissues[1].

Table 1: Quantitative Data and Hazard Classifications

Property / Hazard Parameter	Value / Description	Regulatory Source
CAS Number	10293-06-8 (for (+)-enantiomer)	[1]
Molecular Formula & Weight	C <sub>10</sub> H <sub>15</sub> BrO	231.13 g/mol
Physical State	White to off-white crystalline powder	[2]
GHS Health Hazards	Skin Irrit. 2 (H315), Eye Irrit. 2 (H319)	
EPA Waste Classification	Halogenated Organic Waste (40 CFR 261.3)	[4]

## The Causality of Halogenated Waste Segregation

The Core Principle: Under no circumstances should **3-Bromocamphor** or its solutions be disposed of down the drain or mixed with general non-halogenated organic waste[5],[6].

The Mechanistic Rationale: Standard organic waste is typically incinerated at lower temperatures. If halogenated compounds (containing F, Cl, Br, or I) are introduced into this stream, the combustion process releases highly corrosive hydrobromic acid (HBr) gas and can catalyze the formation of toxic brominated dioxins and furans[3],[6]. By strictly segregating **3-Bromocamphor** into a designated Halogenated Organic Waste stream, the material is routed to specialized high-temperature incinerators equipped with alkaline acid-gas scrubbers, which safely neutralize the HBr before it can reach the atmosphere[3].

## Step-by-Step Disposal Protocols

The following methodologies ensure compliance with institutional EHS standards and federal EPA guidelines[4].

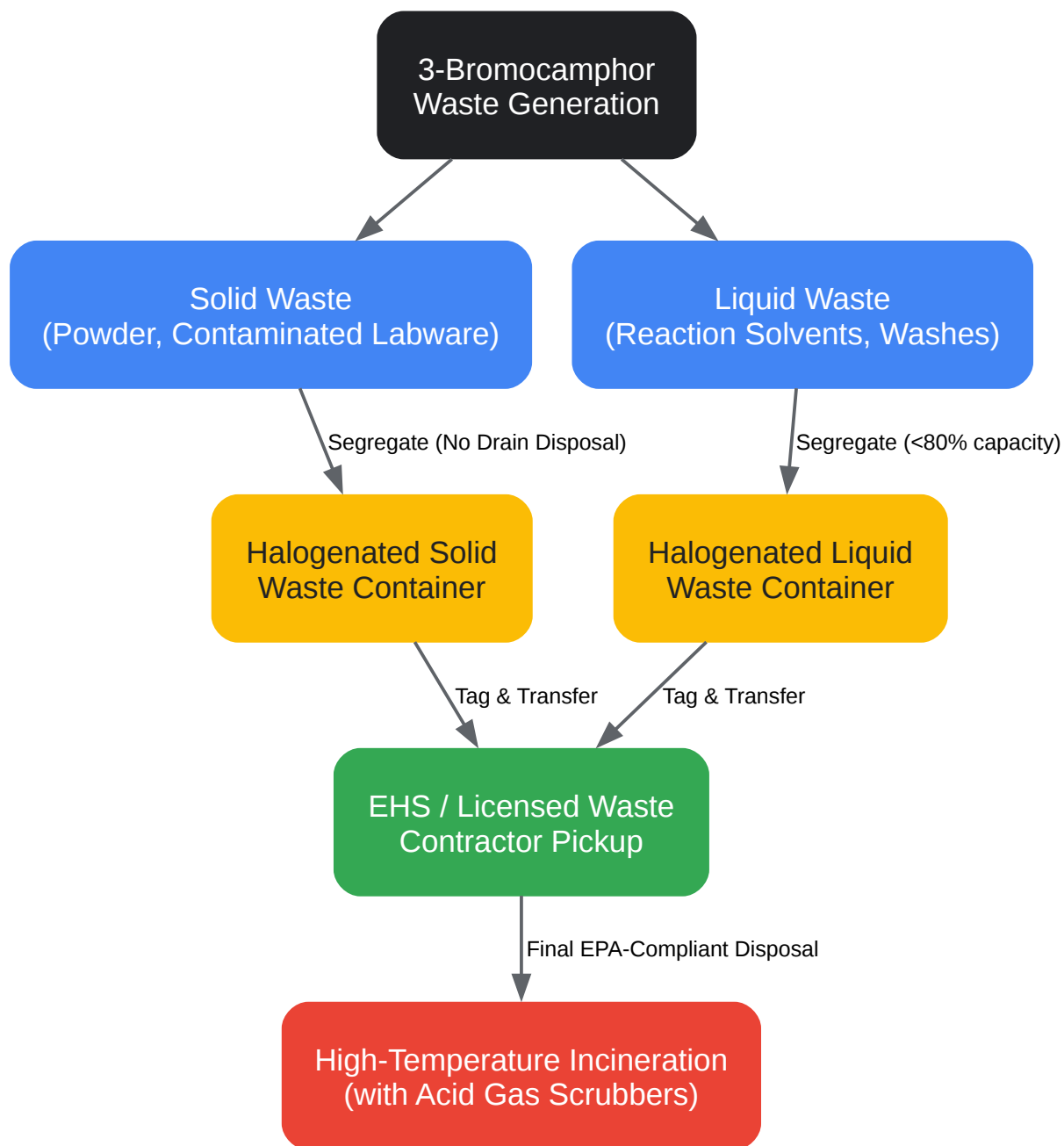
### Protocol A: Routine Waste Segregation

- Identify the Waste State: Determine if the **3-Bromocamphor** waste is a pure solid (e.g., expired reagent), dissolved in a reaction solvent (e.g., dichloromethane, ethanol), or present on contaminated labware (e.g., pipette tips, weighing boats).
- Select the Receptacle: Utilize chemically compatible containers (typically high-density polyethylene (HDPE) or glass) that are explicitly labeled "Halogenated Organic Waste"[5].
- Volume Management: When disposing of liquid reaction mixtures containing **3-Bromocamphor**, fill the waste container to a maximum of 75–80% capacity. This prevents over-pressurization caused by solvent vapor expansion.
- Tagging and Transfer: Affix a Hazardous Waste tag detailing the exact chemical composition (e.g., "**3-Bromocamphor** 5%, Dichloromethane 95%"). Store the container in a ventilated satellite accumulation area until pickup by a licensed waste disposal contractor,[7].

### Protocol B: Solid Spill Management

- Containment: In the event of a crystalline spill, immediately secure the area. Do not use a standard vacuum, as this will aerosolize the irritating powder.
- Collection: Wear appropriate PPE (nitrile gloves, safety goggles, N95/P100 respirator if dust is present). Use non-sparking tools to gently sweep the solid into a designated solid hazardous waste container[8].
- Surface Decontamination: Because **3-Bromocamphor** is insoluble in water, scrub the affected benchtop with a liquid-binding absorbent (like diatomaceous earth) soaked in a polar organic solvent (e.g., isopropanol)[3]. Dispose of the contaminated absorbent in the Halogenated Solid Waste container.

## Waste Routing Visualization



[Click to download full resolution via product page](#)

Logical workflow for the segregation and safe disposal of **3-Bromocamphor** halogenated waste.

## Experimental Protocol: Self-Validating Glassware Decontamination

When **3-Bromocamphor** is used as a chiral auxiliary, trace cross-contamination can ruin the enantiomeric excess (ee) of subsequent asymmetric reactions. Use this self-validating protocol to ensure absolute decontamination of glassware.

### Step 1: Primary Solvent Rinse (The Dissolution Phase)

- Action: In a fume hood, rinse the contaminated glassware with a minimal volume of a polar organic solvent (e.g., acetone or ethanol).
- Causality: **3-Bromocamphor** is highly lipophilic. An initial aqueous wash would merely disperse the compound and contaminate the sink. Acetone ensures complete dissolution[2].
- Disposal: Collect this rinse strictly in the Halogenated Liquid Waste container[9].

### Step 2: Secondary Alkaline Wash (The Hydrolysis Phase)

- Action: Submerge and scrub the glassware in a warm, alkaline laboratory detergent solution (pH 9-10).
- Causality: The basic environment helps to chemically degrade and lift any remaining organic residues from the glass matrix.

### Step 3: Aqueous Rinse & Drying

- Action: Rinse thoroughly with deionized (DI) water. Dry the glassware in a vacuum oven at 80°C.

### Step 4: Validation via Visual Inspection

- Action: Inspect the dried glassware against a dark background.

- System Validation: **3-Bromocamphor** forms highly distinct, bright white crystalline residues[1]. The absolute absence of visual crystalline residue, combined with a stable tare weight, validates the complete removal of the compound, ensuring the glassware is safe for sensitive downstream chiral assays.

## References

- HSC Chemistry. "Safe Laboratory Practices: Handling and Disposing of Organic Substances". [[Link](#)]

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. [chemimpex.com](http://chemimpex.com) [[chemimpex.com](http://chemimpex.com)]
- 2. [3-Bromocamphor | 76-29-9 | Benchchem](#) [[benchchem.com](http://benchchem.com)]
- 3. [pdf.benchchem.com](http://pdf.benchchem.com) [[pdf.benchchem.com](http://pdf.benchchem.com)]
- 4. [aksci.com](http://aksci.com) [[aksci.com](http://aksci.com)]
- 5. [hscprep.com.au](http://hscprep.com.au) [[hscprep.com.au](http://hscprep.com.au)]
- 6. [scienceready.com.au](http://scienceready.com.au) [[scienceready.com.au](http://scienceready.com.au)]
- 7. [assets.thermofisher.cn](http://assets.thermofisher.cn) [[assets.thermofisher.cn](http://assets.thermofisher.cn)]
- 8. [fishersci.com](http://fishersci.com) [[fishersci.com](http://fishersci.com)]
- 9. [Auckland Microfab](http://microfab.auckland.ac.nz) [[microfab.auckland.ac.nz](http://microfab.auckland.ac.nz)]
- To cite this document: BenchChem. [Physicochemical Properties & Hazard Profile]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b185472/docs#physicochemical-properties-hazard-profile>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)